

# Best practices for storing and handling Chiniofon powder

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## *Compound of Interest*

Compound Name: **Chiniofon**  
Cat. No.: **B1260458**

[Get Quote](#)

## Technical Support Center: Chiniofon Powder

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for researchers, scientists, and drug development professionals working with **Chiniofon** powder.

## Frequently Asked Questions (FAQs)

Q1: What is **Chiniofon** and what is its primary application in research?

**Chiniofon** is a halogenated 8-hydroxyquinoline derivative historically used as an anti-amebic drug. In a research setting, it is primarily investigated for its antiprotozoal properties. Its mechanism of action is thought to involve the disruption of essential processes within parasitic organisms.

Q2: What are the key chemical and physical properties of **Chiniofon**?

The table below summarizes the key properties of **Chiniofon**.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>6</sub> INO <sub>4</sub> S
Molecular Weight	351.12 g/mol
CAS Number	547-91-1
Appearance	Typically a yellow to yellowish-brown powder
Solubility	Soluble in DMSO (3.52 mg/mL) and water (2 mg/mL). Sonication is recommended to aid dissolution. <a href="#">[1]</a>

Q3: What are the recommended storage conditions for **Chiniofon** powder and its solutions?

Proper storage is crucial to maintain the stability and efficacy of **Chiniofon**.

Formulation	Storage Temperature	Duration
Powder	-20°C	Up to 3 years <a href="#">[1]</a>
In Solvent	-80°C	Up to 1 year <a href="#">[1]</a>

To prevent degradation, protect both the powder and solutions from light and moisture.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **Chiniofon** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Chiniofon** in DMSO, a common solvent for this compound.

Materials:

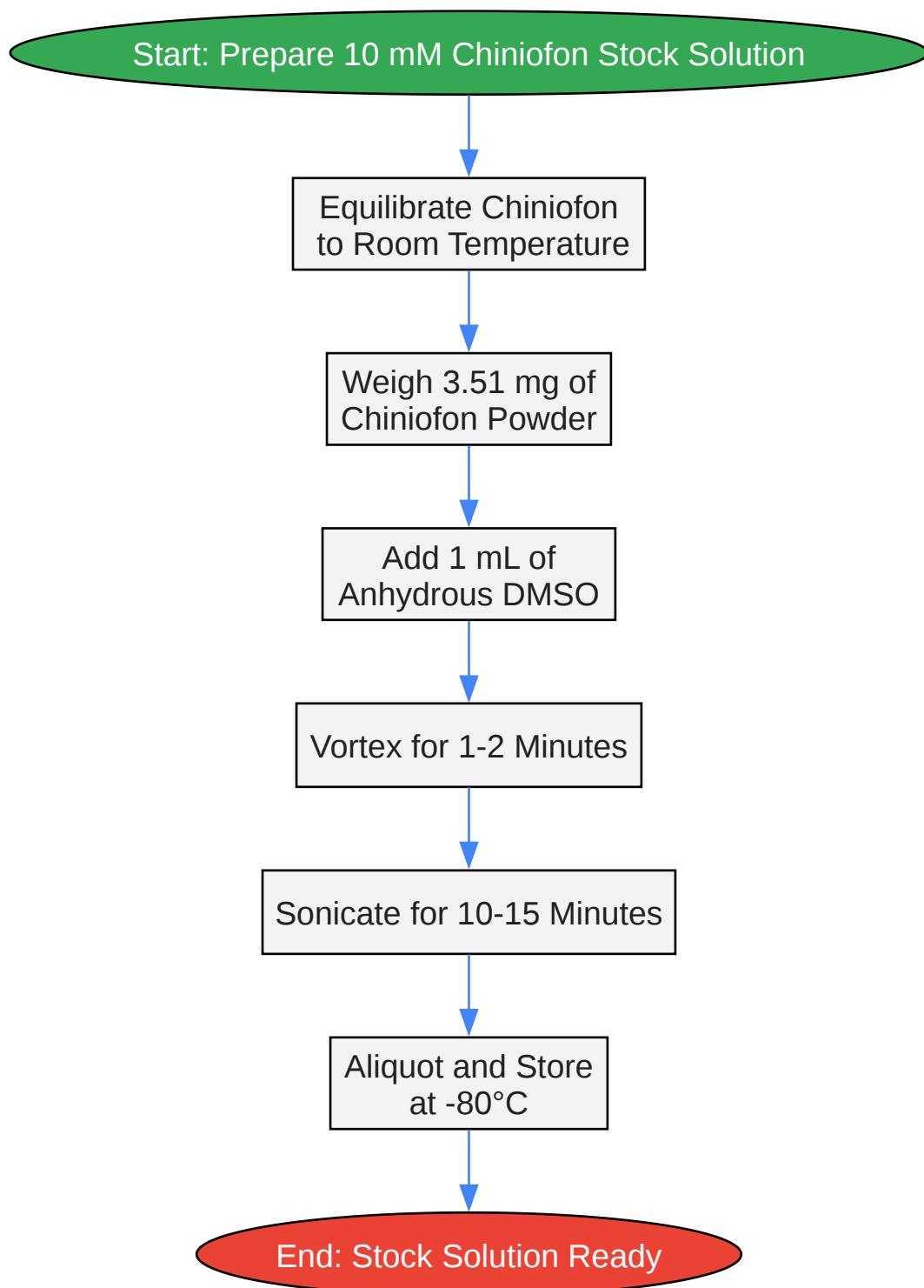
- **Chiniofon** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator bath

**Procedure:**

- Equilibration: Allow the vial of **Chiniofon** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- Weighing: In a chemical fume hood, carefully weigh out 3.51 mg of **Chiniofon** powder using a calibrated analytical balance.
- Dissolution: Transfer the weighed powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication: Place the tube in a sonicator bath for 10-15 minutes to ensure complete dissolution.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C.

**Experimental Workflow for Stock Solution Preparation**



[Click to download full resolution via product page](#)

Caption: Workflow for preparing a 10 mM **Chiniofon** stock solution in DMSO.

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of Chiniofon due to improper storage.	Ensure the powder is stored at -20°C and solutions at -80°C, protected from light and moisture. Prepare fresh solutions if degradation is suspected.
Powder is difficult to dissolve	Insufficient mixing or sonication.	Vortex the solution thoroughly and use a sonicator bath to aid dissolution. <sup>[1]</sup> Warming the solution slightly may also help, but be cautious of potential degradation.
Precipitation observed in stock solution upon thawing	Exceeded solubility limit or improper storage.	Ensure the concentration does not exceed the recommended solubility. Thaw the solution at room temperature and vortex before use. Avoid repeated freeze-thaw cycles by preparing single-use aliquots.
Color change in powder or solution	Degradation of the compound.	A significant color change may indicate degradation. It is recommended to use a fresh batch of Chiniofon powder for critical experiments.

## Safety and Handling

Personal Protective Equipment (PPE):

- Eye Protection: Wear safety glasses or goggles.
- Hand Protection: Use chemically resistant gloves.
- Body Protection: Wear a lab coat.

- **Respiratory Protection:** When handling the powder outside of a certified chemical fume hood, use a NIOSH-approved respirator to avoid inhaling dust particles.

#### Handling Procedures:

- Handle **Chiniofon** powder in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

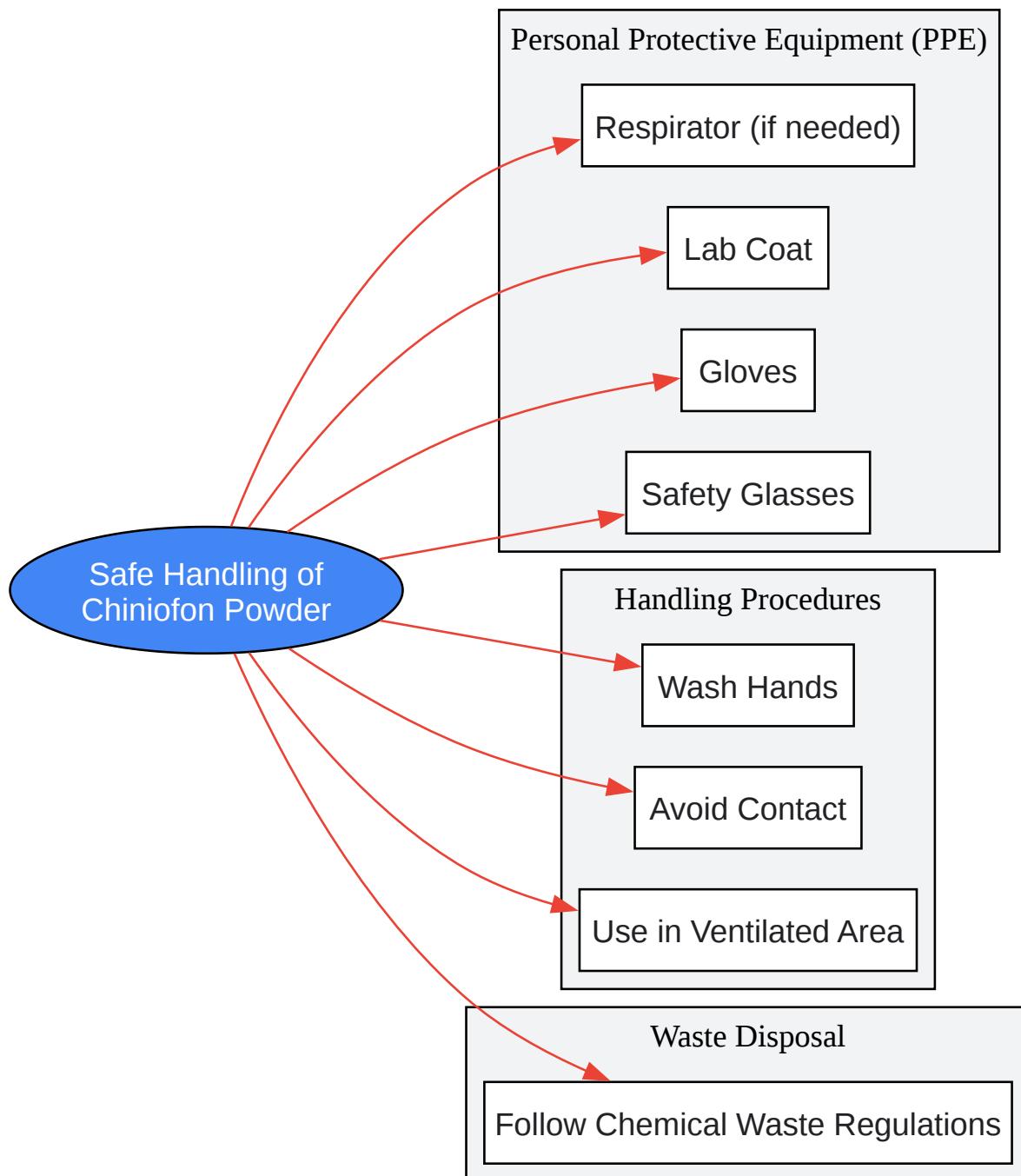
#### First Aid Measures:

- **After Inhalation:** Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
- **After Skin Contact:** Wash the affected area with soap and water for 15-20 minutes. Remove contaminated clothing.
- **After Eye Contact:** Rinse cautiously with water for 15-20 minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- **After Ingestion:** Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.

#### Waste Disposal:

Dispose of **Chiniofon** waste in accordance with local, state, and federal regulations for chemical waste. Do not dispose of it down the drain or in regular trash.

#### Logical Relationship for Safe Handling



[Click to download full resolution via product page](#)

Caption: Key components for the safe handling of **Chiniofon** powder.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The Pharmacologic Action of Chiniofon - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Best practices for storing and handling Chiniofon powder]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1260458#best-practices-for-storing-and-handling-chiniofon-powder>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)